

Solubility of 1-Heptanol-d1 in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Heptanol-d1

Cat. No.: B12404526

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This technical guide provides a comprehensive overview of the solubility of **1-Heptanol-d1** in various organic solvents. Understanding the solubility characteristics of this deuterated alcohol is crucial for its application in scientific research and pharmaceutical development, particularly in studies where isotopic labeling is required for tracing and metabolic analysis.

A Note on Deuterated vs. Non-Deuterated 1-Heptanol: Quantitative solubility data for **1-Heptanol-d1** is not readily available in published literature. However, the substitution of a single deuterium atom is not expected to significantly alter the physicochemical properties, including solubility, compared to its non-deuterated counterpart, 1-Heptanol. Therefore, the data and principles outlined in this guide for 1-Heptanol can be considered a very close approximation for **1-Heptanol-d1**.

Quantitative Solubility Data

1-Heptanol, a straight-chain fatty alcohol, consists of a seven-carbon nonpolar tail and a polar hydroxyl (-OH) group. This amphiphilic nature dictates its solubility. Following the principle of "like dissolves like," it is highly soluble in many organic solvents, particularly those with lower polarity, and is miscible with some polar organic solvents. Its solubility in water, a highly polar solvent, is very low.

The table below summarizes the solubility of 1-Heptanol in a range of common organic solvents at standard conditions (approximately 25°C and 1 atm).

Solvent	Chemical Formula	Polarity	Solubility of 1-Heptanol
Polar Protic Solvents			
Ethanol	C ₂ H ₅ OH	Polar	Miscible[1][2]
Methanol	CH ₃ OH	Polar	Miscible
Polar Aprotic Solvents			
Acetone	C ₃ H ₆ O	Polar	Highly Soluble[1]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar	Soluble
Nonpolar Solvents			
Diethyl Ether	(C ₂ H ₅) ₂ O	Nonpolar	Miscible[1][2]
Toluene	C ₇ H ₈	Nonpolar	Soluble
Hexane	C ₆ H ₁₄	Nonpolar	Soluble
Reference Solvent			
Water	H ₂ O	Highly Polar	0.1 g / 100 mL at 20°C[3]

Experimental Protocols for Solubility Determination

The following section details a generalized methodology for the experimental determination of the solubility of a liquid analyte, such as **1-Heptanol-d1**, in an organic solvent. This protocol can be adapted for both qualitative (miscibility) and quantitative assessment.

Objective:

To determine the solubility of **1-Heptanol-d1** in a selection of organic solvents at a controlled temperature.

Materials:

- 1-Heptanol-d1**

- High-purity organic solvents (e.g., ethanol, acetone, diethyl ether, toluene, hexane)
- Volumetric flasks
- Graduated cylinders
- Pipettes
- Vials with screw caps
- Vortex mixer
- Thermostatically controlled water bath or incubator
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or High-performance liquid chromatograph (HPLC), if quantitative analysis is desired.

Methodology:

Part 1: Qualitative Assessment of Miscibility

- Preparation: Into a clear glass vial, add 1 mL of the organic solvent.
- Addition of Analyte: To the same vial, add 1 mL of **1-Heptanol-d1**.
- Mixing: Cap the vial and vortex for 30-60 seconds to ensure thorough mixing.
- Observation: Allow the vial to stand undisturbed for at least 10 minutes. Observe the mixture for any signs of phase separation (i.e., the formation of two distinct layers).
- Interpretation:
 - Miscible: If a single, clear phase is observed, the two liquids are miscible.
 - Immiscible or Partially Miscible: If two distinct layers form, the liquids are immiscible or partially miscible.

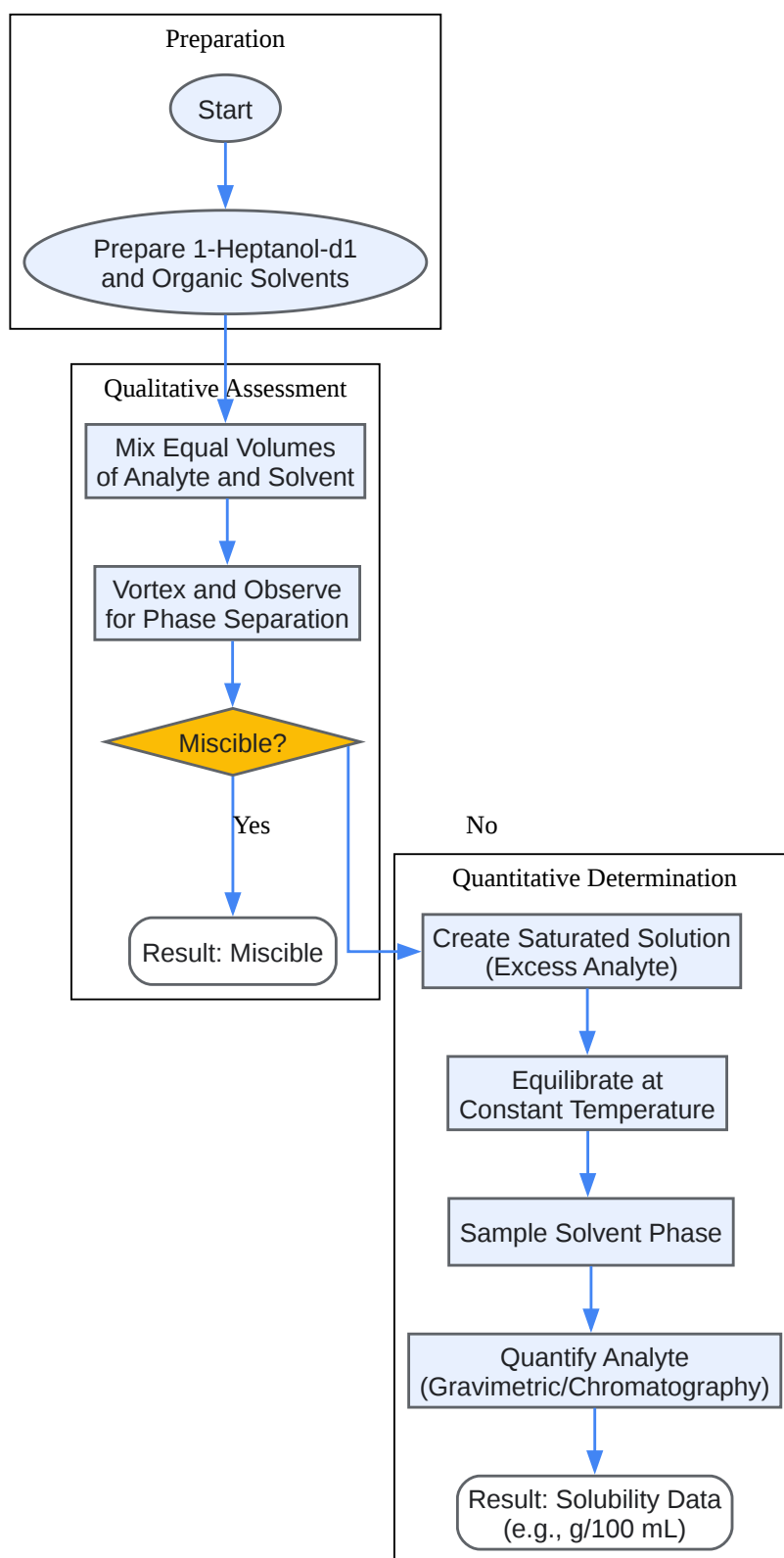
Part 2: Quantitative Determination (Shake-Flask Method)

- Preparation of a Saturated Solution:
 - Add an excess amount of **1-Heptanol-d1** to a known volume of the organic solvent in a sealed container (e.g., 5 mL of **1-Heptanol-d1** to 10 mL of solvent). The presence of a separate layer of the alcohol ensures that the solvent is saturated.
 - Place the sealed container in a thermostatically controlled water bath or shaker and agitate for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be precisely controlled and recorded.
- Phase Separation:
 - After equilibration, allow the container to stand undisturbed in the temperature-controlled environment until the two phases have clearly separated.
- Sampling:
 - Carefully extract a known volume of the solvent phase (the saturated solution) using a pipette. Ensure that none of the undissolved **1-Heptanol-d1** is drawn into the pipette.
- Quantification:
 - Gravimetric Method:
 - Weigh an empty, dry vial.
 - Transfer the collected aliquot of the saturated solution to the pre-weighed vial and record the total weight.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of **1-Heptanol-d1**.
 - Once all the solvent has been removed, re-weigh the vial containing the **1-Heptanol-d1** residue.

- Calculate the mass of the dissolved **1-Heptanol-d1** and express the solubility in g/100 mL or other appropriate units.
- Chromatographic Method (GC-FID or HPLC):
 - Prepare a series of standard solutions of **1-Heptanol-d1** in the same organic solvent with known concentrations.
 - Generate a calibration curve by analyzing the standard solutions.
 - Dilute the collected aliquot of the saturated solution to a concentration that falls within the range of the calibration curve.
 - Analyze the diluted sample and determine the concentration of **1-Heptanol-d1** from the calibration curve.
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor.
- Data Reporting:
 - Report the solubility in standard units (e.g., g/100 mL, mg/mL, or mol/L).
 - Always report the temperature at which the solubility was determined.
 - It is recommended to perform the experiment in triplicate to ensure the accuracy and reproducibility of the results.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **1-Heptanol-d1** in an organic solvent.



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Experimental workflow for solubility determination.

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